

Application of Gantofiban in Animal Models of Thrombosis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Gantofiban*

Cat. No.: *B15609153*

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Introduction

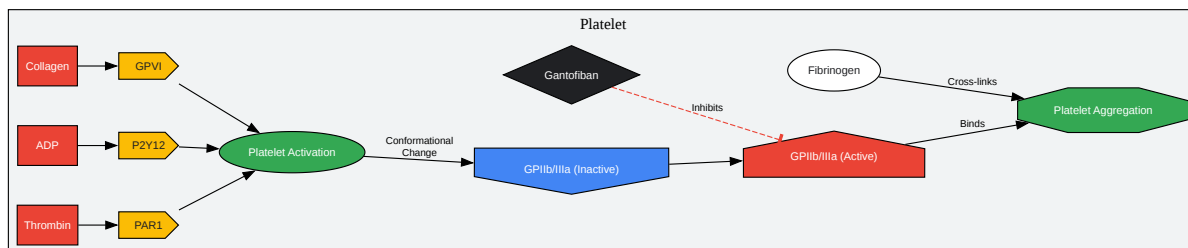
Gantofiban is a small molecule, non-peptide antagonist of the glycoprotein IIb/IIIa (GPIIb-IIIa) receptor.[1] The GPIIb-IIIa receptor is a key mediator of platelet aggregation, the final common pathway in thrombus formation. By blocking this receptor, **Gantofiban** inhibits platelet aggregation and has been investigated for its potential as an antithrombotic agent. Although the clinical development of **Gantofiban** was discontinued, the methodologies for evaluating such compounds in preclinical animal models remain highly relevant for the development of new antithrombotic therapies.[1]

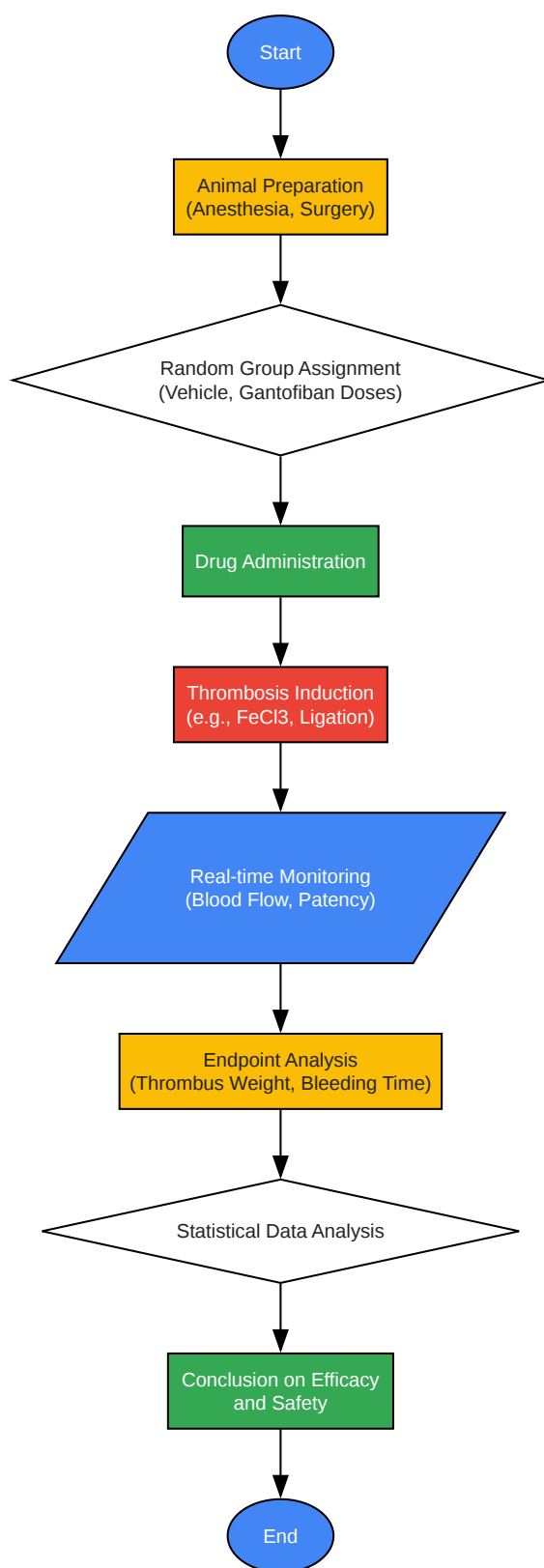
These application notes provide a detailed overview of the experimental protocols and animal models that are applicable for assessing the efficacy and mechanism of action of GPIIb-IIIa antagonists like **Gantofiban**.

Mechanism of Action: GPIIb-IIIa Receptor Antagonism

The primary mechanism of action for **Gantofiban** is the inhibition of the GPIIb-IIIa receptor on the surface of platelets.[1] In response to various agonists (e.g., thrombin, ADP, collagen), platelets become activated, leading to a conformational change in the GPIIb-IIIa receptor. This change enables the receptor to bind to fibrinogen and von Willebrand factor (vWF), which in

turn cross-links adjacent platelets, leading to platelet aggregation and the formation of a thrombus. **Gantofiban**, as a competitive antagonist, binds to the GPIIb-IIIa receptor, preventing the binding of fibrinogen and vWF, thereby inhibiting platelet aggregation.[2][3]





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